

# Personal protective equipment for handling 3-Fluorophenethylamine

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## Compound of Interest

Compound Name: 3-Fluorophenethylamine

Cat. No.: B1297878

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## Essential Safety and Handling Guide for 3-Fluorophenethylamine

For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount. This guide provides immediate, essential safety and logistical information for managing **3-Fluorophenethylamine**, ensuring laboratory safety and operational integrity.

Hazard Classification: **3-Fluorophenethylamine** is classified as a combustible liquid that causes severe skin burns and serious eye damage.[\[1\]](#)[\[2\]](#)

## Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against chemical exposure. The following equipment is mandatory when handling **3-Fluorophenethylamine**:

- Eye and Face Protection: Chemical splash goggles and a face shield are required to protect against splashes.[\[3\]](#) Standard safety glasses do not offer sufficient protection.[\[3\]](#)
- Skin Protection: Chemical-resistant gloves (e.g., butyl rubber, nitrile) and a flame-resistant lab coat must be worn.[\[4\]](#)[\[5\]](#) Long pants and closed-toe shoes are also required to ensure no skin is exposed.[\[5\]](#)

- Respiratory Protection: Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhalation of vapors.[\[2\]](#) If ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter (e.g., type ABEK) should be used.[\[2\]](#)

## Quantitative Data Summary

The following table summarizes key quantitative data for **3-Fluorophenethylamine**:

Property	Value	Source
CAS Number	404-70-6	<a href="#">[1]</a>
Molecular Formula	FC6H4CH2CH2NH2	<a href="#">[6]</a>
Molecular Weight	139.17 g/mol	<a href="#">[6]</a>
Appearance	Colorless to light yellow liquid	
Density	1.066 g/mL at 25 °C	
Boiling Point	87 °C at 15 mmHg	
Flash Point	83 °C (181.4 °F) - closed cup	
Refractive Index	n20/D 1.509	

## Operational Plan for Handling and Disposal

A systematic approach to handling and disposal is crucial for safety and compliance.

### Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure the chemical fume hood is operational and all necessary PPE is readily available and inspected for integrity. An emergency eyewash station and safety shower should be accessible.[\[2\]](#)
- Dispensing: Conduct all dispensing and handling of **3-Fluorophenethylamine** within a certified chemical fume hood to minimize inhalation exposure.

- Spill Management: In case of a spill, immediately evacuate the area and alert others. For small spills, use an inert absorbent material (e.g., sand, silica gel) to contain the substance. [2] Do not use combustible materials like paper towels. Place the absorbed material into a sealed, labeled container for hazardous waste disposal.[2]
- Storage: Store **3-Fluorophenethylamine** in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.[2] It should be stored in a locked cabinet and away from incompatible materials such as strong oxidizing agents.[2]

## Disposal Plan:

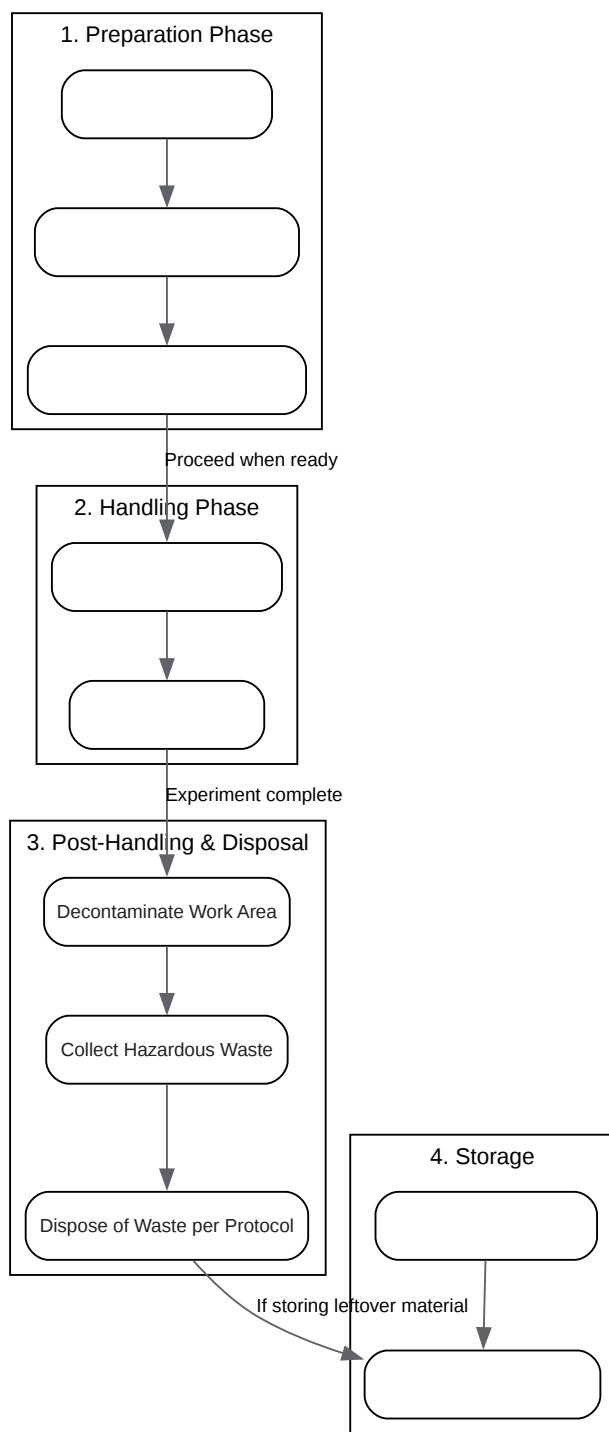
Chemical waste must be disposed of in accordance with local, regional, and national regulations.[2]

- Waste Collection: Collect all waste containing **3-Fluorophenethylamine**, including contaminated consumables, in a designated and clearly labeled hazardous waste container. The container should be robust and compatible with the chemical.
- Container Rinsing: Empty containers must be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[7]
- Final Disposal: After decontamination, the original label on the container should be defaced or removed.[7] The clean container can then be disposed of as regular laboratory waste, following institutional guidelines.[7] The sealed hazardous waste container should be stored in a designated area until collection by a certified hazardous waste disposal service.

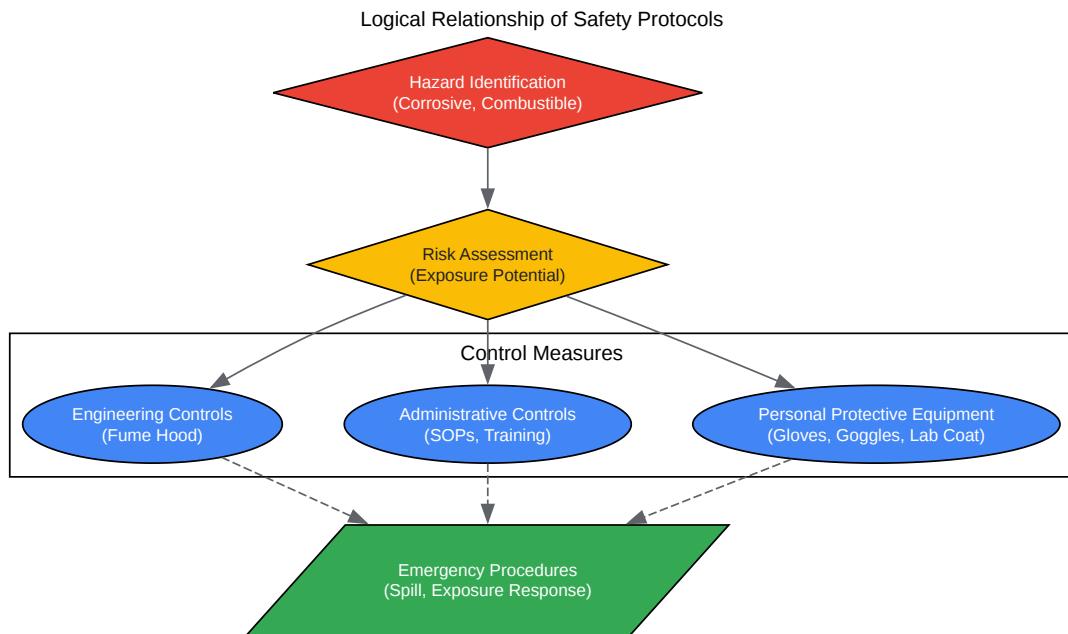
## Visualized Workflows and Relationships

To further clarify the safety and handling procedures, the following diagrams illustrate the operational workflow and the logical relationships of safety protocols.

## Operational Workflow for Handling 3-Fluorophenethylamine

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Caption: Operational Workflow Diagram



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Caption: Safety Protocol Logic Diagram

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